

Baralyme: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Baralyme
CAS No.: 39288-81-8
Cat. No.: B1210263

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Baralyme, a once common carbon dioxide absorbent in anesthetic circuits, has been discontinued due to significant safety concerns. This in-depth technical guide provides a comprehensive overview of the safety data, handling precautions, and chemical properties of **Baralyme**. It is intended for researchers, scientists, and drug development professionals who may encounter this material in historical contexts or require a thorough understanding of its risks. This document synthesizes data from safety data sheets of its constituent components and published experimental findings on its hazardous interactions with volatile anesthetics. Detailed experimental protocols and quantitative data on the production of toxic compounds are presented to facilitate a comprehensive risk assessment.

Chemical and Physical Properties

Baralyme is a mixture of calcium hydroxide ($\text{Ca}(\text{OH})_2$) and barium hydroxide octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$). Formulations typically contained approximately 80% calcium hydroxide and 20% barium hydroxide, with some variations including small amounts of potassium hydroxide

(KOH) as a catalyst.[1][2] It was supplied as porous granules, often with a color indicator to signal exhaustion.[2]

Property	Specification
Chemical Composition	~80% Calcium Hydroxide ($\text{Ca}(\text{OH})_2$), ~20% Barium Hydroxide Octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$), +/- Potassium Hydroxide (KOH)[1][2]
Physical Form	Porous granules[2]
Color	Varies with formulation; often included a color-changing pH indicator.
Primary Function	Carbon dioxide absorption

Safety Data and Hazard Identification

As **Baralyme** is a discontinued product, a formal Safety Data Sheet (SDS) is not readily available. The following information is synthesized from the SDS of its primary components, barium hydroxide octahydrate and calcium hydroxide.

Hazard Summary

Baralyme is a corrosive and toxic material. The primary hazards are associated with its alkalinity and the toxicity of barium hydroxide. It can cause severe skin burns and eye damage upon contact.[3][4] Inhalation of dust can lead to respiratory tract irritation.[1][2][5] Ingestion is harmful and can be fatal due to the toxicity of barium compounds.[3][6]

A significant and unique hazard of **Baralyme** is its chemical reactivity with volatile anesthetic agents, particularly when desiccated (dry). This reaction can produce toxic compounds, including carbon monoxide (CO) and Compound A, and can be highly exothermic, leading to fires and explosions within anesthesia circuits.

Hazard	Description	GHS Classification (Component-based)
Acute Toxicity (Oral)	Harmful if swallowed due to barium hydroxide.[3][6]	Category 4
Skin Corrosion/Irritation	Causes severe skin burns due to high alkalinity.[1][2][3]	Category 1A/1B
Serious Eye Damage/Irritation	Causes serious, potentially permanent eye damage.[1][2][3][5]	Category 1
Acute Toxicity (Inhalation)	Harmful if inhaled; dust is corrosive to the respiratory tract.[3][4]	Category 4
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[1][5]	Category 3

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [1] [4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [2] [3]
Eye Contact	Immediately rinse with copious amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [2] [3] [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [2] [3] [4]

Handling and Storage Precautions

Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. [1] [3]
Skin Protection	Wear impervious gloves (e.g., latex, nitrile), a chemical-resistant apron, and other protective clothing to prevent skin contact. [1] [3]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if dust concentrations are expected to exceed exposure limits or if ventilation is inadequate. [4]

Safe Handling and Storage

- Handling: Handle in a well-ventilated area. Avoid creating dust. Do not breathe dust. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[1][2][7]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated place.[1][2] Keep away from incompatible materials such as acids.[3]

Experimental Protocols

Protocol for Measuring Carbon Monoxide Production from Anesthetic Degradation

This protocol is a generalized representation based on methodologies described in published studies.

- Absorbent Preparation:
 - Use fresh **Baralyme** with its normal water content (approximately 13-15%).[8]
 - To prepare desiccated **Baralyme**, dry fresh absorbent to a constant weight in a drying oven. The degree of desiccation can be varied by controlling the drying time and temperature. Water content should be verified.
- Experimental Setup:
 - Place a known quantity of the prepared **Baralyme** in a sealed reaction vessel (e.g., a glass tube).
 - Control the temperature of the reaction vessel using a water bath.
 - Pass a carrier gas (e.g., air or oxygen) containing a known concentration of a volatile anesthetic (e.g., desflurane, isoflurane, sevoflurane) through the absorbent at a controlled flow rate.
- Gas Analysis:
 - Collect gas samples from the outlet of the reaction vessel at specified time intervals.

- Analyze the gas samples for carbon monoxide concentration using gas chromatography-mass spectrometry (GC-MS).
- Data Collection:
 - Record the peak and time-course of carbon monoxide production for each anesthetic and absorbent condition (fresh vs. desiccated, different temperatures).

Protocol for Measuring Compound A Production from Sevoflurane Degradation

This protocol is a generalized representation based on methodologies described in published studies.

- Absorbent and Circuit Preparation:
 - Use fresh or "conditioned" (desiccated) **Baralyme**. Conditioning can be achieved by passing a high flow of dry gas through the absorbent for a specified period.[\[9\]](#)
 - Place the prepared absorbent in a standard anesthetic circuit.
- Experimental Anesthesia:
 - Use an animal model (e.g., swine) or a lung model.[\[9\]](#)[\[10\]](#)
 - Ventilate with a controlled minute ventilation and introduce carbon dioxide to simulate metabolism.
 - Administer sevoflurane at a constant inspired concentration.
- Gas Sampling and Analysis:
 - Collect gas samples from the inspiratory limb of the circuit.
 - Analyze the samples for Compound A concentration using gas chromatography.[\[11\]](#)
- Data Collection:

- Measure the concentration of Compound A over time under different conditions (e.g., fresh vs. desiccated absorbent, varying fresh gas flow rates).[12]

Quantitative Data on Hazardous Byproduct Formation

Carbon Monoxide (CO) Production

The degradation of volatile anesthetics by **Baralyme**, especially when desiccated, can produce dangerously high levels of carbon monoxide. The order of CO production is generally: desflurane > enflurane > isoflurane >> sevoflurane.[8]

Anesthetic	Baralyme Condition	Temperature	Peak CO Concentration (ppm)
Desflurane	Dry	45°C	14,800[13]
Enflurane	Dry	45°C	4,400[13]
Isoflurane	Dry	45°C	980[13]
Desflurane	1.6% Water	45°C	~15,000[14]
Desflurane	9.5% Water	-	No CO produced[13]
Desflurane	Desiccated (in vitro)	-	10,700[15]
Desflurane	Desiccated (anesthesia machine)	-	2,500[15]
Sevoflurane	Desiccated, high minute ventilation	>80°C	>11,000 (followed by explosion)[16]

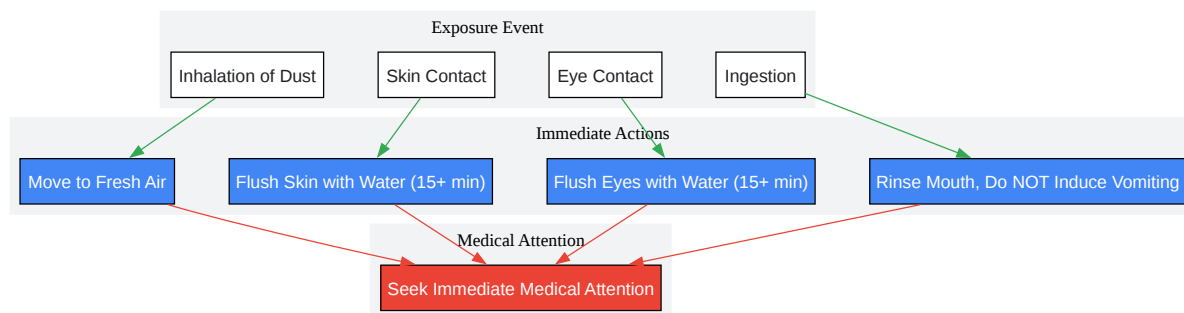
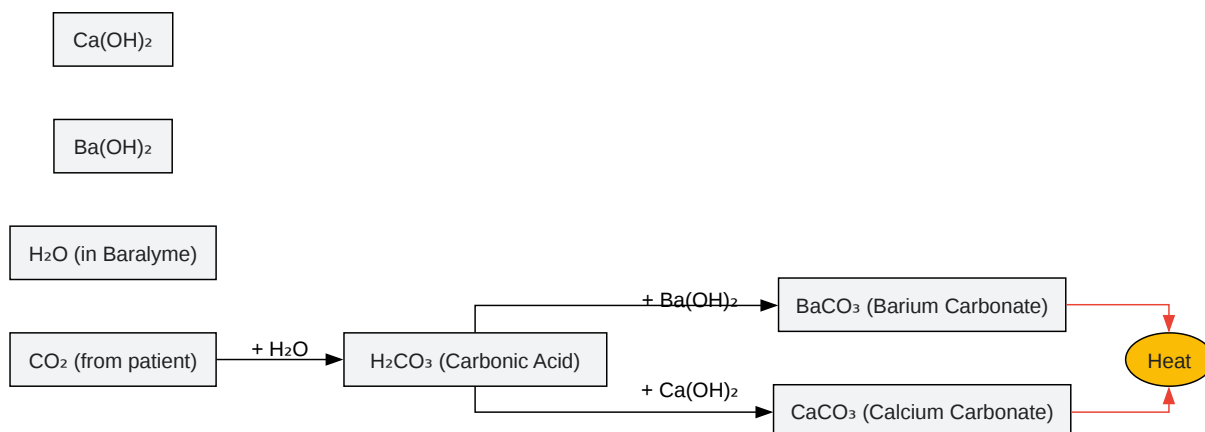
Compound A Production from Sevoflurane

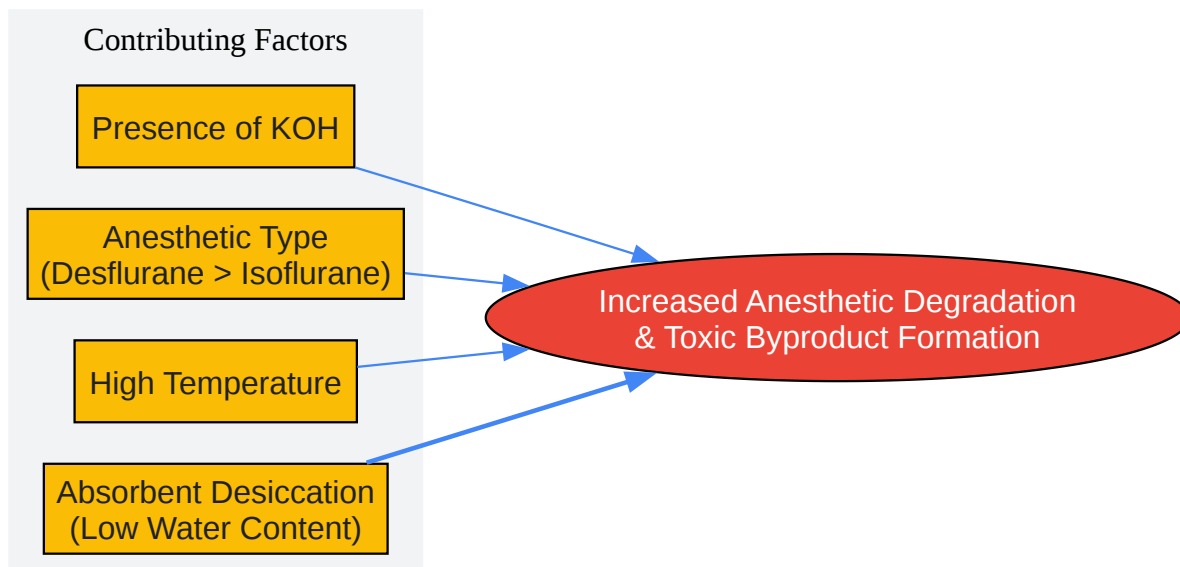
The interaction of sevoflurane with **Baralyme** produces Compound A (fluoromethyl-2,2-difluoro-1-(trifluoromethyl)vinyl ether), a known nephrotoxin in rats.

Baralyme Condition	Anesthetic Circuit Condition	Peak Inspired Compound A (ppm)
Standard (Wet)	Low-flow anesthesia	20-32[17]
Dehydrated	Simulated 40h dry gas flow	357 ± 49[9]
Dehydrated	-	Up to a sevenfold increase compared to wet Baralyme[10]

Diagrams

Chemical Reaction Pathway: CO₂ Absorption





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